

# 2-Chloro-5-isocyanatopyridine: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-isocyanatopyridine

Cat. No.: B055593

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development environments. The information provided is based on publicly available safety data sheets and general knowledge of isocyanate compounds. It is not a substitute for a comprehensive risk assessment and adherence to all applicable local, state, and federal safety regulations. Always consult the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

## Executive Summary

**2-Chloro-5-isocyanatopyridine** is a reactive chemical intermediate used in the synthesis of various compounds, particularly in the pharmaceutical and agrochemical industries. As with all isocyanates, it presents significant health hazards upon exposure. This guide provides a detailed overview of the known safety and handling precautions for **2-Chloro-5-isocyanatopyridine**, including its hazard classifications, personal protective equipment (PPE) recommendations, emergency procedures, and proper storage and disposal methods. The information is intended to support researchers, scientists, and drug development professionals in establishing safe laboratory practices when working with this compound.

## Hazard Identification and Classification

**2-Chloro-5-isocyanatopyridine** is classified as a hazardous substance. The primary routes of occupational exposure are inhalation and dermal contact. The Globally Harmonized System

(GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Classification for **2-Chloro-5-isocyanatopyridine**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation.[1]

Signal Word: Danger[1]

Hazard Pictograms:

- GHS07: Exclamation Mark
- GHS08: Health Hazard

## Toxicological Information

Specific quantitative toxicological data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) values for **2-Chloro-5-isocyanatopyridine**, are not readily available in the public domain. The hazard classifications are based on the known properties of isocyanates and available data for this specific compound.

Isocyanates as a class are potent respiratory and dermal sensitizers.[1] Initial exposure may cause irritation, but subsequent exposures, even at very low concentrations, can trigger a severe allergic reaction in sensitized individuals. Symptoms of an allergic reaction can include rash, itching, swelling, difficulty breathing, chest tightness, and other asthma-like symptoms.[1] These reactions can be delayed and may occur several hours after exposure.

## Physical and Chemical Properties

A summary of the available physical and chemical properties of **2-Chloro-5-isocyanatopyridine** is provided below.

Table 2: Physical and Chemical Properties of **2-Chloro-5-isocyanatopyridine**

Property	Value
CAS Number	125117-96-6[1]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> ClN <sub>2</sub> O[2]
Molecular Weight	154.55 g/mol [2]
Appearance	Solid[2]
Purity	≥95% - 97% (typical)[1][2]
Storage Temperature	2-8°C (refrigerated)[3]
Boiling Point	No data available
Melting Point	No data available
Solubility	Reacts with water. Solubility in organic solvents is not specified, but likely soluble in aprotic solvents.
Vapor Pressure	No data available

## Experimental Protocols for Safety Assessment

Detailed experimental protocols for the toxicological or safety assessment of **2-Chloro-5-isocyanatopyridine** are not publicly available. However, standardized test guidelines from the

Organisation for Economic Co-operation and Development (OECD) are internationally recognized for assessing the safety of chemicals.[4][5] Should a safety assessment be required, the following OECD guidelines would be relevant:

- Acute Oral Toxicity: OECD Test Guideline 423 (Acute Toxic Class Method)[5]
- Acute Dermal Toxicity: OECD Test Guideline 402
- Acute Inhalation Toxicity: OECD Test Guideline 403
- Skin Irritation/Corrosion: OECD Test Guideline 439 (In Vitro Skin Irritation)
- Eye Irritation/Corrosion: OECD Test Guideline 492 (Reconstructed human Cornea-like Epithelium test method)
- Skin Sensitization: OECD Test Guideline 497 (Defined Approaches on Skin Sensitisation)[6]
- Repeated Dose Toxicity: OECD Test Guideline 407 (Repeated Dose 28-day Oral Toxicity Study in Rodents)[7]

The execution of these tests should only be performed by trained professionals in a facility equipped for toxicological studies.

## Safe Handling and Personal Protective Equipment (PPE)

Due to the hazardous nature of **2-Chloro-5-isocyanatopyridine**, strict adherence to safety protocols is mandatory.

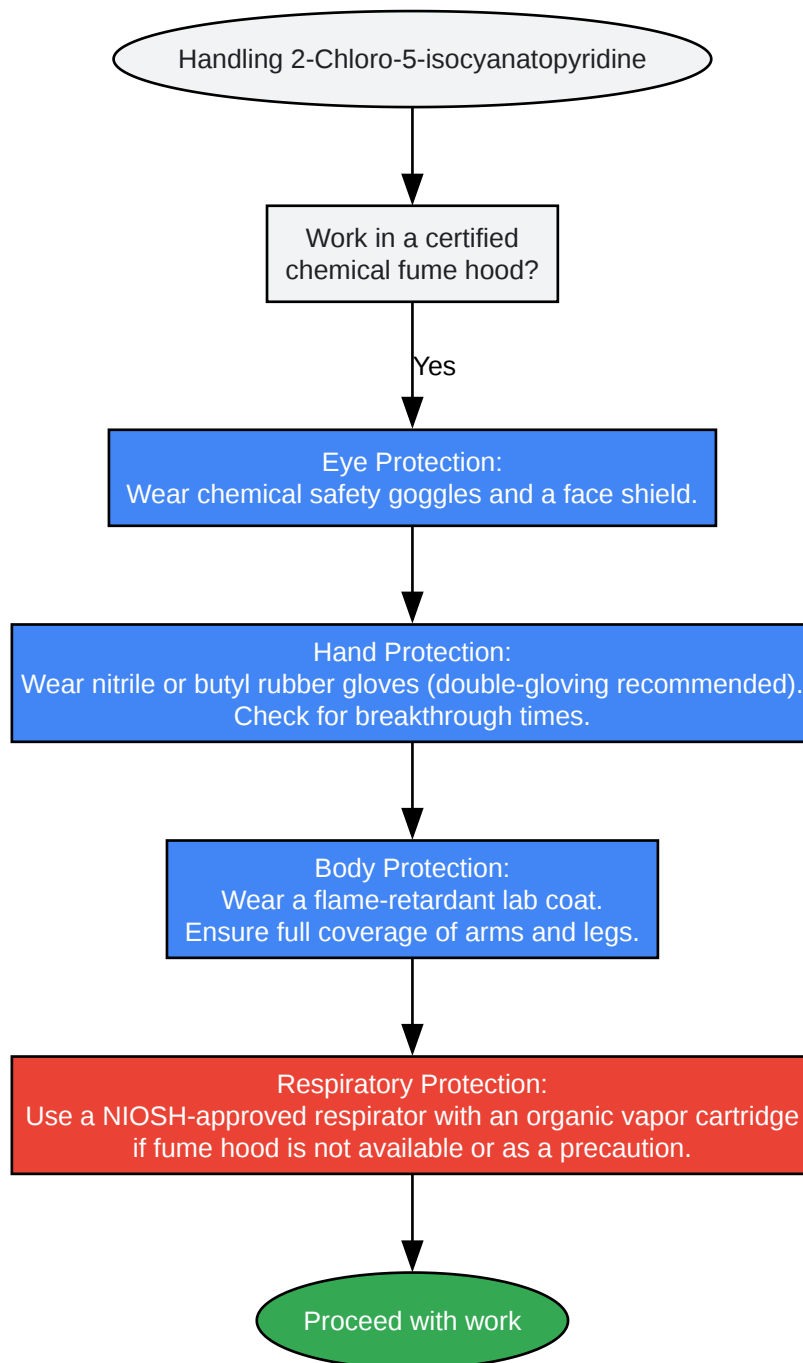
## Engineering Controls

- Fume Hood: All work with **2-Chloro-5-isocyanatopyridine**, including weighing and transferring, must be conducted in a certified chemical fume hood with good ventilation to minimize inhalation exposure.
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent skin and eye contact, and respiratory exposure. The following diagram illustrates a recommended PPE selection workflow.

Figure 1: PPE Selection Workflow for 2-Chloro-5-isocyanatopyridine



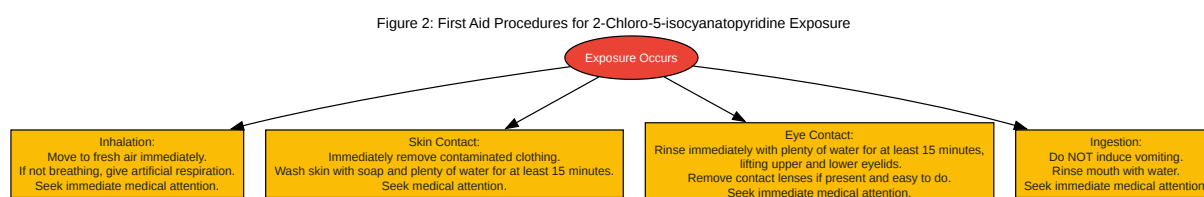
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Caption: PPE selection workflow for handling **2-Chloro-5-isocyanatopyridine**.

## Emergency Procedures

### First Aid Measures

Immediate action is required in case of exposure. The following diagram outlines the first aid procedures.



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Caption: First aid measures for exposure to **2-Chloro-5-isocyanatopyridine**.

### Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate:** Immediately evacuate all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).
- **PPE:** Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.
- **Containment:** For solid spills, carefully sweep up the material to avoid generating dust. Place into a suitable, labeled container for disposal.

- Decontamination: Decontaminate the spill area with a suitable isocyanate neutralizing solution (e.g., a mixture of water, ammonia, and detergent).
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local regulations.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: In a fire, hazardous decomposition products may be released, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen chloride gas.[\[1\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Storage and Disposal

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep refrigerated as recommended (2-8°C).[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, alcohols, and amines.
- The material is sensitive to moisture and should be stored under an inert atmosphere if possible.

### Disposal

- Waste from this product is classified as hazardous.[\[1\]](#)
- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the material to enter drains or waterways.

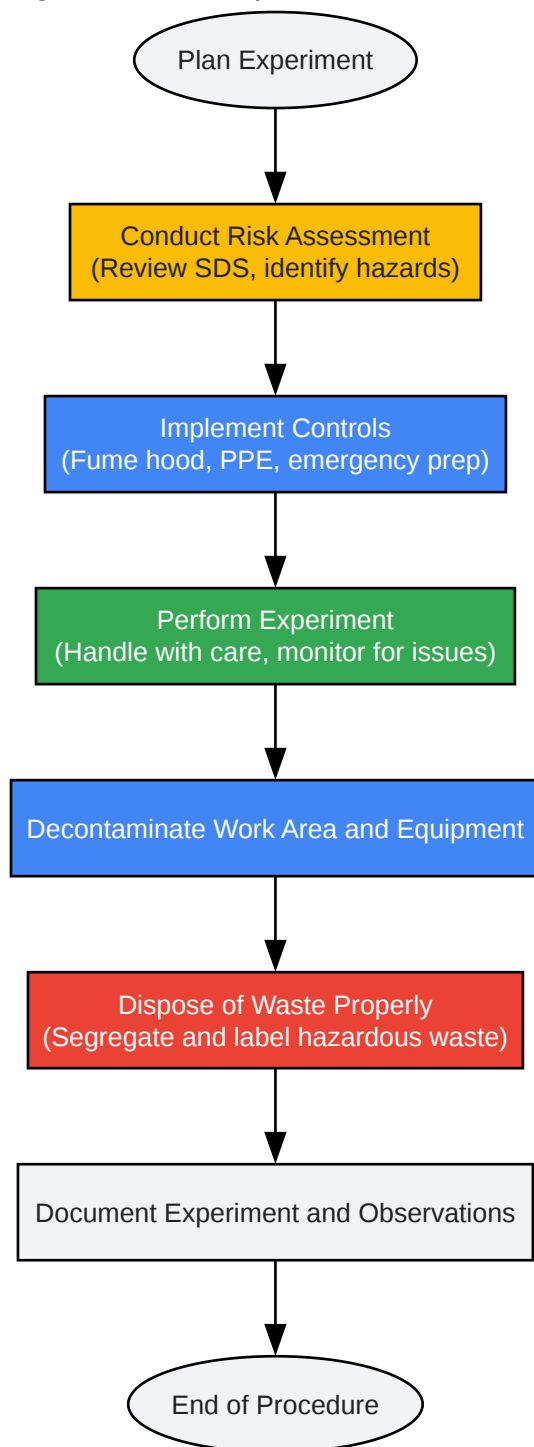
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

## Logical Workflow for Handling and Experiments

The following diagram provides a logical workflow for safely conducting experiments with **2-Chloro-5-isocyanatopyridine**.



Figure 3: Safe Experimental Workflow



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Caption: A logical workflow for safely handling **2-Chloro-5-isocyanatopyridine**.

## Conclusion

**2-Chloro-5-isocyanatopyridine** is a valuable chemical intermediate that requires careful and informed handling due to its significant health hazards. By understanding its toxicological properties, implementing appropriate engineering controls, consistently using the correct PPE, and being prepared for emergencies, researchers and scientists can mitigate the risks associated with its use. Adherence to the guidelines outlined in this document and the product's specific SDS is paramount for ensuring a safe laboratory environment.

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